

Commercial Availability and Technical Guide for 3-(Butylaminocarbonyl)phenylboronic Acid

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Compound of Interest

Compound Name: 3-(Butylaminocarbonyl)phenylboronic acid

Cat. No.: B1274008

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, synthesis, and potential applications of **3-(Butylaminocarbonyl)phenylboronic acid**. The information is intended to support researchers and professionals in the fields of medicinal chemistry, chemical biology, and drug development.

Commercial Supplier

While **3-(Butylaminocarbonyl)phenylboronic acid** is a specialized chemical, at least one commercial supplier has been identified. The table below summarizes the available data. Researchers are advised to contact the supplier directly for the most current information and to inquire about bulk quantities or custom synthesis options.

Supplier	Product Name	Purity	Quantity	Price
Pcovery	3-(BUTYLAMINOCARBONYL)PHENYLBORONIC ACID	98%	1g	102.00 €

Experimental Protocols

For research groups equipped for chemical synthesis, **3-(Butylaminocarbonyl)phenylboronic acid** can be prepared from commercially available starting materials. The following protocol is a general method adapted from established procedures for the synthesis of analogous carboxamidophenylboronic acids.

Synthesis of 3-(Butylaminocarbonyl)phenylboronic Acid

Objective: To synthesize **3-(Butylaminocarbonyl)phenylboronic acid** from 3-Carboxyphenylboronic acid and n-butylamine.

Materials:

- 3-Carboxyphenylboronic acid
- n-Butylamine
- N,N'-Dicyclohexylcarbodiimide (DCC) or (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) (HATU)
- Hydroxybenzotriazole (HOBt)
- Anhydrous Dichloromethane (DCM) or Dimethylformamide (DMF)
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Ethyl acetate
- Hexanes

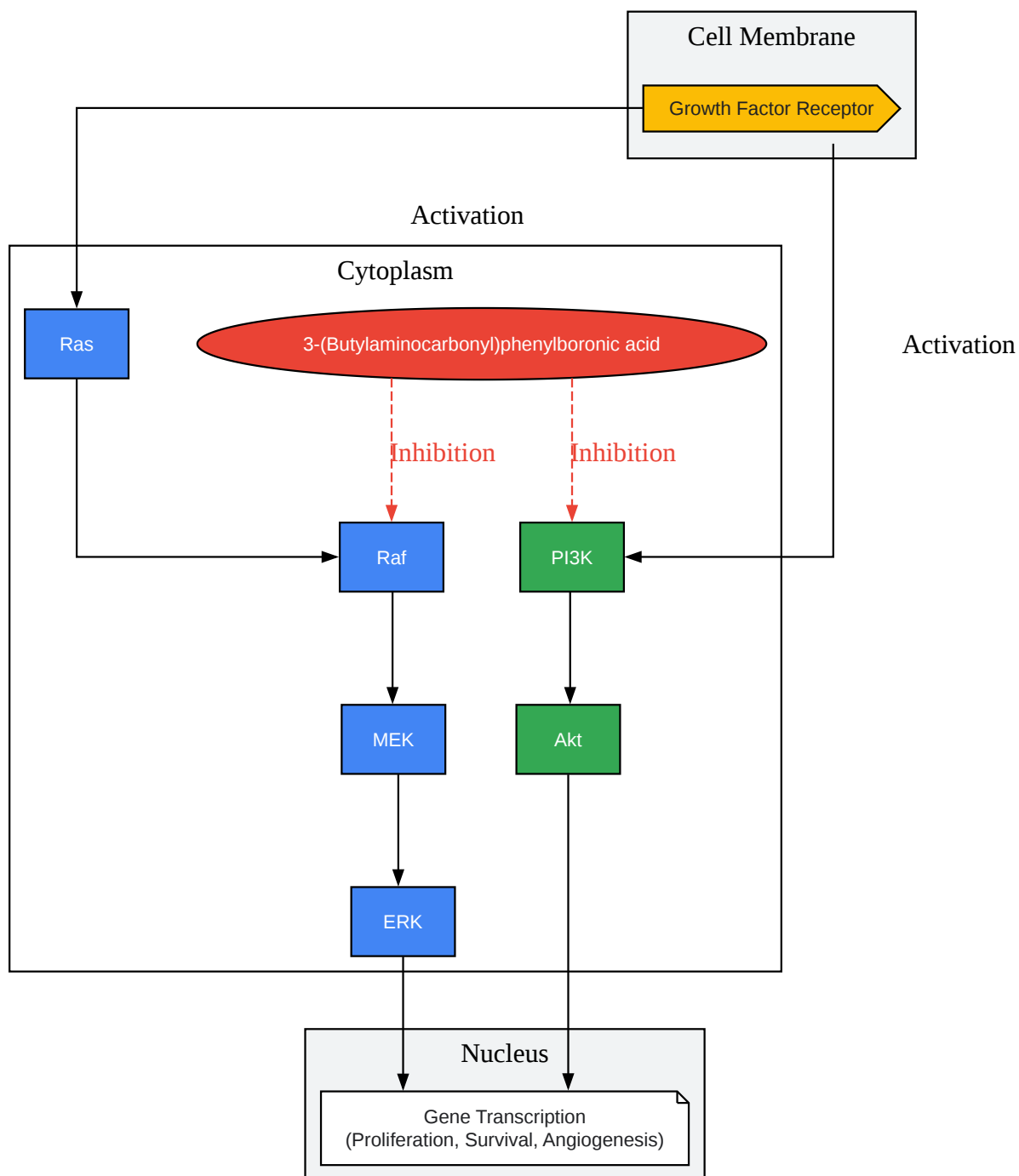
Procedure:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-Carboxyphenylboronic acid (1 equivalent) in anhydrous DCM or DMF.
- **Activation:** Add HOBt (1.1 equivalents) and DCC or HATU (1.1 equivalents) to the solution. Stir the mixture at room temperature for 30 minutes to activate the carboxylic acid.
- **Amide Coupling:** Slowly add n-butylamine (1.2 equivalents) to the reaction mixture.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature overnight. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a suitable solvent system (e.g., ethyl acetate/hexanes).
- **Work-up:**
 - If DCC was used, a white precipitate of dicyclohexylurea (DCU) will form. Filter the reaction mixture to remove the DCU.
 - Dilute the filtrate with ethyl acetate and wash sequentially with 1 M HCl, saturated NaHCO₃ solution, and brine.
 - Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.
 - Filter the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes to yield the pure **3-(Butylaminocarbonyl)phenylboronic acid**.
- **Characterization:** Confirm the identity and purity of the final product using analytical techniques such as ¹H NMR, ¹³C NMR, and Mass Spectrometry.

Potential Signaling Pathway Involvement

Phenylboronic acids are known to interact with various biological targets and can influence cellular signaling pathways. While the specific pathways modulated by **3-(Butylaminocarbonyl)phenylboronic acid** are not extensively documented, related

compounds have shown inhibitory effects on cancer cell migration by targeting key signaling networks. The diagram below illustrates a generalized signaling pathway that can be influenced by phenylboronic acid derivatives.

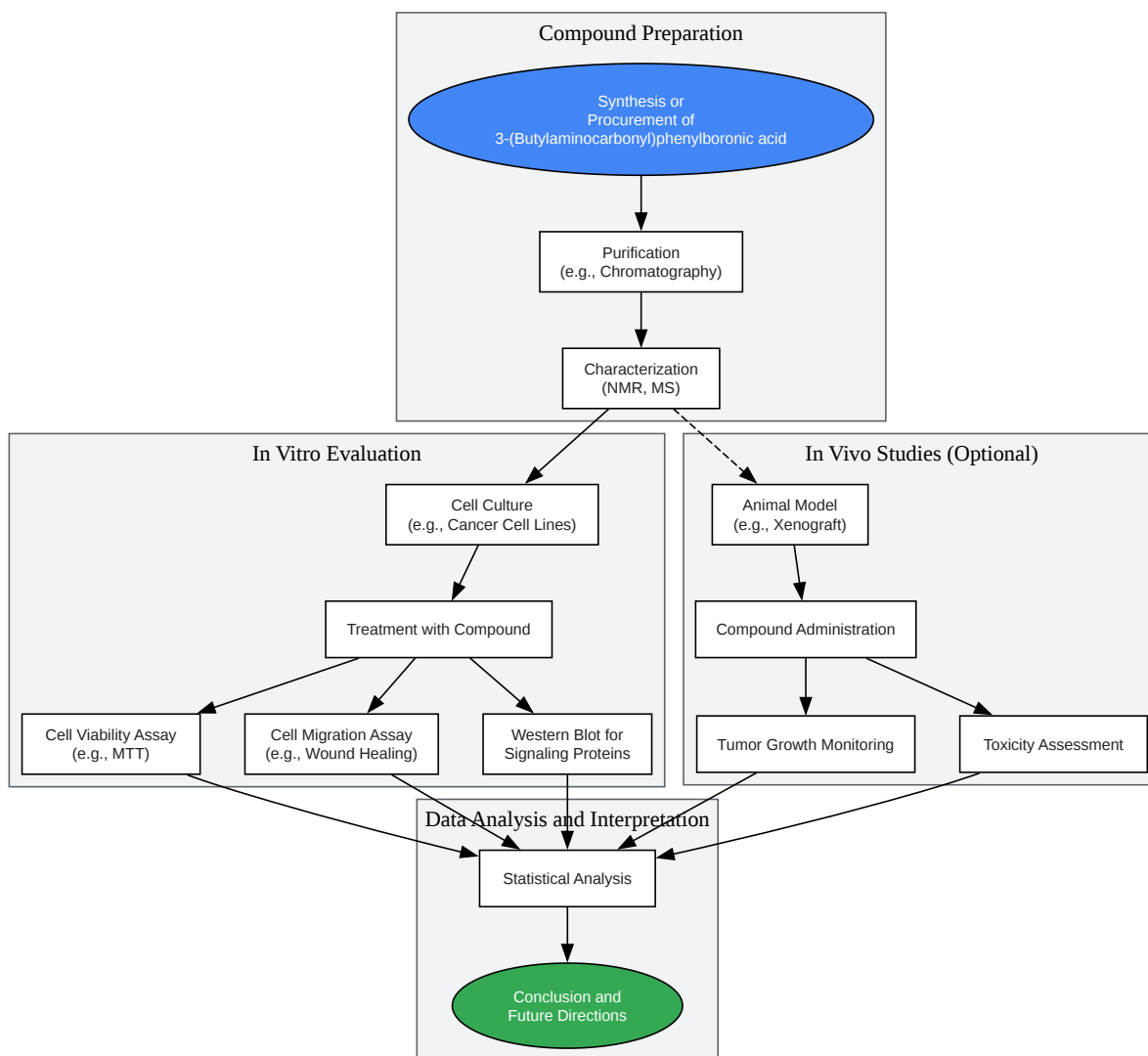


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Caption: Potential inhibition of MAPK/ERK and PI3K/Akt signaling pathways by a phenylboronic acid derivative.

Experimental Workflow

The following diagram outlines a typical workflow for evaluating the biological activity of a newly synthesized or procured compound like **3-(Butylaminocarbonyl)phenylboronic acid**.



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Caption: A general experimental workflow for the biological evaluation of a small molecule inhibitor.

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